

Health and safety information for 2-(4-Formylphenoxy)acetonitrile

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Compound of Interest

Compound Name: 2-(4-Formylphenoxy)acetonitrile

Cat. No.: B112567

An In-Depth Technical Guide to the Health and Safety of 2-(4-Formylphenoxy)acetonitrile

Introduction: Understanding the Molecule

2-(4-Formylphenoxy)acetonitrile, identified by CAS Number 385383-45-9, is a bifunctional organic molecule increasingly utilized as a versatile building block. Its combination of an aldehyde group and a nitrile moiety on a phenoxy scaffold, allows for diverse chemical transformations, making it a valuable precursor for complex pharmaceuticals. A thorough understanding of its health and safety considerations is essential for its safe handling and use.

This guide provides drug development professionals and researchers with a comprehensive overview of the hazards associated with 2-(4-Formylphenoxy)acetonitrile, ensuring a culture of safety and scientific integrity in the laboratory.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemicals. The classification for 2-(4-Formylphenoxy)acetonitrile is summarized below.^{[1][3][4]}

It is important to note that while some suppliers list this compound as a solid, others describe it as a liquid.^{[1][4]} This discrepancy requires researcher attention. For the purpose of risk assessment, the more stringent control measures covering both a volatile liquid and a potentially airborne powder should be considered.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	GHS07

Section 2: Toxicological Profile and Mechanistic Insights

A nuanced understanding of a molecule's toxicology stems from analyzing its constituent functional groups. The hazards of 2-(4-Formylphenoxy)acetonitrile are discussed below.

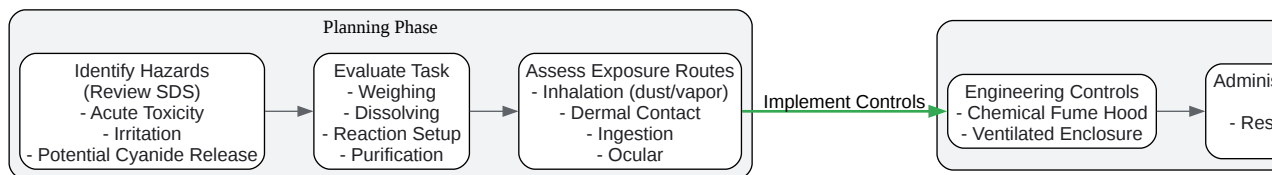
Aldehyde-Mediated Irritation: The formyl group is a known electrophile and can react with biological nucleophiles, such as amine groups in proteins. If inhaled or in contact with mucous membranes, the aldehyde can cause localized inflammation and discomfort.

The Nitrile Group and Potential for Cyanide Toxicity: The presence of a nitrile ($-C\equiv N$) group warrants a discussion of potential cyanide toxicity. While the toxicity of nitriles like acetonitrile is well-documented. Acetonitrile is metabolized in the liver by cytochrome P450 enzymes, which slowly release hydrogen cyanide.^[6] Symptoms of cyanide poisoning, which include headache, dizziness, nausea, and in severe cases, convulsions, loss of consciousness, and respiratory collapse.^{[6][7]}

Given this precedent, it is a critical and trustworthy scientific practice to assume that 2-(4-Formylphenoxy)acetonitrile could be metabolized to release cyanide, posing systemic toxicity, not just the immediate irritant effects.

Section 3: Risk Assessment and Control Measures

A systematic risk assessment is mandatory before any work with this compound begins. This process involves identifying hazards, evaluating risks, and



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Caption: Risk assessment workflow for handling **2-(4-Formylphenoxy)acetonitrile**.

Section 4: Standard Operating Procedures for Safe Handling

Adherence to a strict, self-validating protocol is the cornerstone of laboratory safety. The following steps are mandatory.

Protocol 1: Weighing and Aliquoting

- Preparation: Don all required PPE: a buttoned lab coat, splash-proof safety goggles, and nitrile gloves. Inspect gloves for any signs of degradation.
- Engineering Control: Perform all manipulations of the solid or liquid compound exclusively within a certified chemical fume hood to control for inhalation.
- Static Control: When handling the powdered form, use anti-static tools and equipment to prevent dispersal of dust.^{[3][8]}
- Weighing: Tare a suitable container on the balance. Carefully transfer the required amount of **2-(4-Formylphenoxy)acetonitrile** using a spatula or vial.
- Closure: Immediately and securely cap the primary stock container and the freshly weighed sample.
- Decontamination: Wipe the spatula, balance, and surrounding fume hood surface with a solvent-dampened cloth (e.g., ethanol or isopropanol) to remove any residue.
- Glove Removal: Remove gloves using the proper technique and dispose of them in the designated waste stream. Wash hands thoroughly with soap and water.

Protocol 2: Solution Preparation and Use

- Solvent Addition: In the fume hood, add the desired solvent to the container with the weighed compound.
- Dissolution: Cap the container and mix by gentle swirling, sonication, or magnetic stirring until fully dissolved.
- Transfer: Use a pipette or syringe for all transfers of the solution to prevent spills.
- Post-Use: All glassware that has come into contact with the chemical must be decontaminated by rinsing with a suitable solvent, followed by a thorough wash with water.

Section 5: Emergency Protocols

Rapid and correct response during an emergency can significantly mitigate harm.

Personnel Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 20 minutes, holding the eyelids open. Remove contact lenses if present and continue flushing.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or shows signs of respiratory distress, seek medical attention immediately.

- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Immediately call a poison center or physician for guidance.[3][8] Crucia

Spills and Leaks:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Control Ignition Sources: Remove all sources of heat, sparks, and flame from the area.[8]
- Containment: For liquid spills, absorb the material with an inert absorbent such as sand, vermiculite, or silica gel. For solid spills, carefully sweep up
- Collection: Place the absorbed or swept material into a clearly labeled, sealed container for hazardous waste disposal.[8]
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Fire Fighting:

- Suitable Extinguishers: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[8]
- Hazards: Thermal decomposition may produce toxic gases, including hydrogen cyanide and oxides of nitrogen.[8]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[9]

Conclusion

2-(4-Formylphenoxy)acetonitrile is a valuable research chemical whose utility is matched by its potential hazards. A safety-first mindset, grounded in adhering to meticulous handling protocols, and being prepared for all potential emergencies, researchers can effectively mitigate the risks and harness

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